

Benzyl Nitrite: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Benzyl nitrite

Cat. No.: B15496680

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl nitrite, an organic ester of nitrous acid and benzyl alcohol, serves as a notable intermediate in organic synthesis and possesses potential pharmacological activities related to its capacity to act as a nitric oxide (NO) donor. This technical guide provides a detailed overview of its chemical identity, physicochemical properties, synthesis, and reactivity. The information is intended to support researchers and professionals in drug development and other scientific disciplines who are working with or interested in this compound.

Chemical Identity and Synonyms

The nomenclature and various identifiers for **benzyl nitrite** are crucial for accurate documentation and information retrieval.

- IUPAC Name: **benzyl nitrite**[\[1\]](#)
- Synonyms: Nitrous acid, phenylmethyl ester; Benzylnitrit; Phenylmethyl nitrite[\[1\]](#)
- CAS Number: 935-05-7[\[1\]](#)
- Molecular Formula: C₇H₇NO₂[\[1\]](#)
- InChI: InChI=1S/C7H7NO2/c9-8-10-6-7-4-2-1-3-5-7/h1-5H,6H2[\[1\]](#)

- InChIKey: IYYGLLDJALWAMD-UHFFFAOYSA-N[1]
- SMILES: C1=CC=C(C=C1)CON=O[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **benzyl nitrite** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	137.14 g/mol	[1]
Density	1.09 g/cm ³	
Boiling Point	180 °C at 760 mmHg	
80-83 °C at 35 mmHg		
53-58 °C at 10 Torr		
44 °C at 5 Torr		
31-32 °C at 1 Torr		
Flash Point	71.2 °C	
Refractive Index	1.512	
Vapor Pressure	1.24 mmHg at 25 °C	
XLogP3-AA	1.5	[1]

Synthesis and Experimental Protocols

Benzyl nitrite is typically synthesized by the reaction of benzyl alcohol with a nitrite source in an acidic medium. While a specific, detailed protocol for **benzyl nitrite** is not readily available in the reviewed literature, a general procedure can be adapted from the synthesis of other alkyl nitrites.

Representative Synthesis Protocol:

Materials:

- Benzyl alcohol
- Sodium nitrite (NaNO_2)
- Sulfuric acid (H_2SO_4) or Hydrochloric acid (HCl)
- Water (deionized)
- Ice
- Sodium bicarbonate (NaHCO_3) solution (e.g., 5%)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Dichloromethane or diethyl ether

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, prepare a solution of sodium nitrite in water.
- Cool the flask in an ice-salt bath to 0-5 °C.
- Slowly add a pre-cooled mixture of benzyl alcohol and acid (e.g., sulfuric acid or hydrochloric acid) to the stirred sodium nitrite solution via the dropping funnel. The temperature should be carefully maintained below 5 °C to prevent the decomposition of nitrous acid.
- After the addition is complete, continue stirring the mixture at a low temperature for an additional 1-2 hours.
- Transfer the reaction mixture to a separatory funnel. The organic layer containing **benzyl nitrite** will separate from the aqueous layer.
- Wash the organic layer sequentially with cold water, a cold dilute solution of sodium bicarbonate (to neutralize any remaining acid), and finally with brine.

- Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- The crude **benzyl nitrite** can be purified by vacuum distillation.

Purification:

Purification is typically achieved by distillation under reduced pressure to prevent decomposition at higher temperatures. The appropriate pressure and corresponding boiling point can be selected from the data in the physicochemical properties table.

Analysis:

The purity and identity of the synthesized **benzyl nitrite** can be confirmed using standard analytical techniques such as:

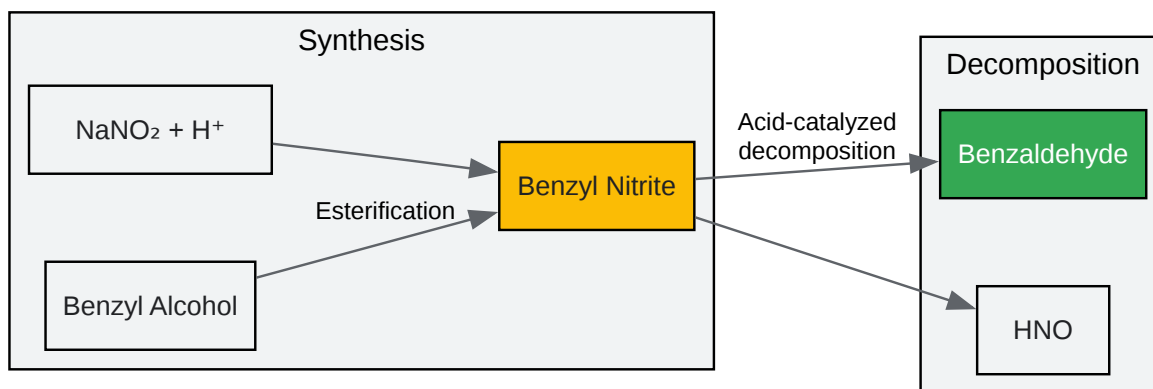
- Gas Chromatography (GC): To assess purity.
- Infrared (IR) Spectroscopy: To identify the characteristic N=O stretching vibration.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.

Chemical Reactivity and Pathways

Benzyl nitrite is a key intermediate in the oxidation of benzyl alcohol to benzaldehyde using nitric acid. It can also undergo decomposition, particularly in the presence of acid or heat.

Synthesis and Decomposition Pathway:

The following diagram illustrates the formation of **benzyl nitrite** from benzyl alcohol and its subsequent decomposition to benzaldehyde.



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Caption: Synthesis of **benzyl nitrite** from benzyl alcohol and its decomposition to benzaldehyde.

Toxicological Data

Specific LD50 data for **benzyl nitrite** was not found in the reviewed literature. However, data for related compounds are provided for context. Researchers should handle **benzyl nitrite** with appropriate safety precautions, assuming it has significant toxicity based on the data for sodium nitrite.

Compound	Route	Species	LD50
Sodium Nitrite	Oral	Rat	180 mg/kg
Benzyl Alcohol	Oral	Rat	1230 mg/kg
Benzyl Alcohol	Dermal	Rabbit	2000 mg/kg

Biological Activity and Potential Applications

Organic nitrites are known to be vasodilators due to their ability to release nitric oxide (NO) in vivo. This property is the basis for their use in medicine, for example, amyl nitrite for the treatment of angina pectoris. While specific biological signaling pathways for **benzyl nitrite** are not well-documented, it is presumed to act as an NO donor, which could have implications for

cardiovascular research and drug development. The biological effects of nitrites are linked to their biotransformation to NO, which can be influenced by factors such as hypoxia and acidity.

Conclusion

This technical guide provides a summary of the current knowledge on **benzyl nitrite**, focusing on its chemical properties, synthesis, and reactivity. While there are gaps in the publicly available data, particularly concerning its specific toxicological profile and detailed biological pathways, the information presented here should serve as a valuable resource for scientists and researchers. As with any chemical compound, appropriate safety measures and handling procedures are paramount when working with **benzyl nitrite**.

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References

- 1. Benzyl nitrite | C7H7NO2 | CID 136744 - PubChem [pubchem.ncbi.nlm.nih.gov]
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